

Validating FGA145 Antiviral Activity: A Comparative Guide Using Plaque Reduction Assays

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Compound of Interest

Compound Name: FGA145

Cat. No.: B12377170

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This guide provides an objective comparison of the antiviral activity of **FGA145** against Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2), benchmarked against other known antiviral agents. The data presented is based on in vitro plaque reduction assays, a gold-standard method for quantifying viral infectivity and the efficacy of antiviral compounds.

Comparative Antiviral Activity Against SARS-CoV-2

The following table summarizes the 50% effective concentration (EC50) and 50% cytotoxic concentration (CC50) values for **FGA145** and a selection of other antiviral compounds against SARS-CoV-2, as determined by plaque reduction assays. A higher Selectivity Index (SI = CC50/EC50) indicates a more favorable safety and efficacy profile.

Antiviral Agent	Target	Cell Line	EC50 (μM)	CC50 (μM)	Selectivity Index (SI)
FGA145	Main Protease (Mpro)	Huh-7-ACE2	11.7	>100	>8.5
Remdesivir	RNA- dependent RNA polymerase (RdRp)	Vero E6	0.58 - 9.9	>100	>10.1 - >172
Nirmatrelvir (component of Paxlovid)	Main Protease (Mpro)	Vero E6	0.05 - 0.45	>100	>222 - >2000
Molnupiravir	RNA- dependent RNA polymerase (RdRp)	Vero E6	0.3 - 1.23	>10	>8.1 - >33.3
GC376	Main Protease (Mpro)	Vero E6	0.70 - 3.37	>100	>29.6 - >142.8
Lopinavir	Main Protease (Mpro)	Vero E6	~26	>100	~3.8

Experimental Protocols

Plaque Reduction Assay for SARS-CoV-2

This protocol outlines the key steps for determining the antiviral activity of a compound against SARS-CoV-2 using a plaque reduction assay in Vero E6 cells.

Materials:

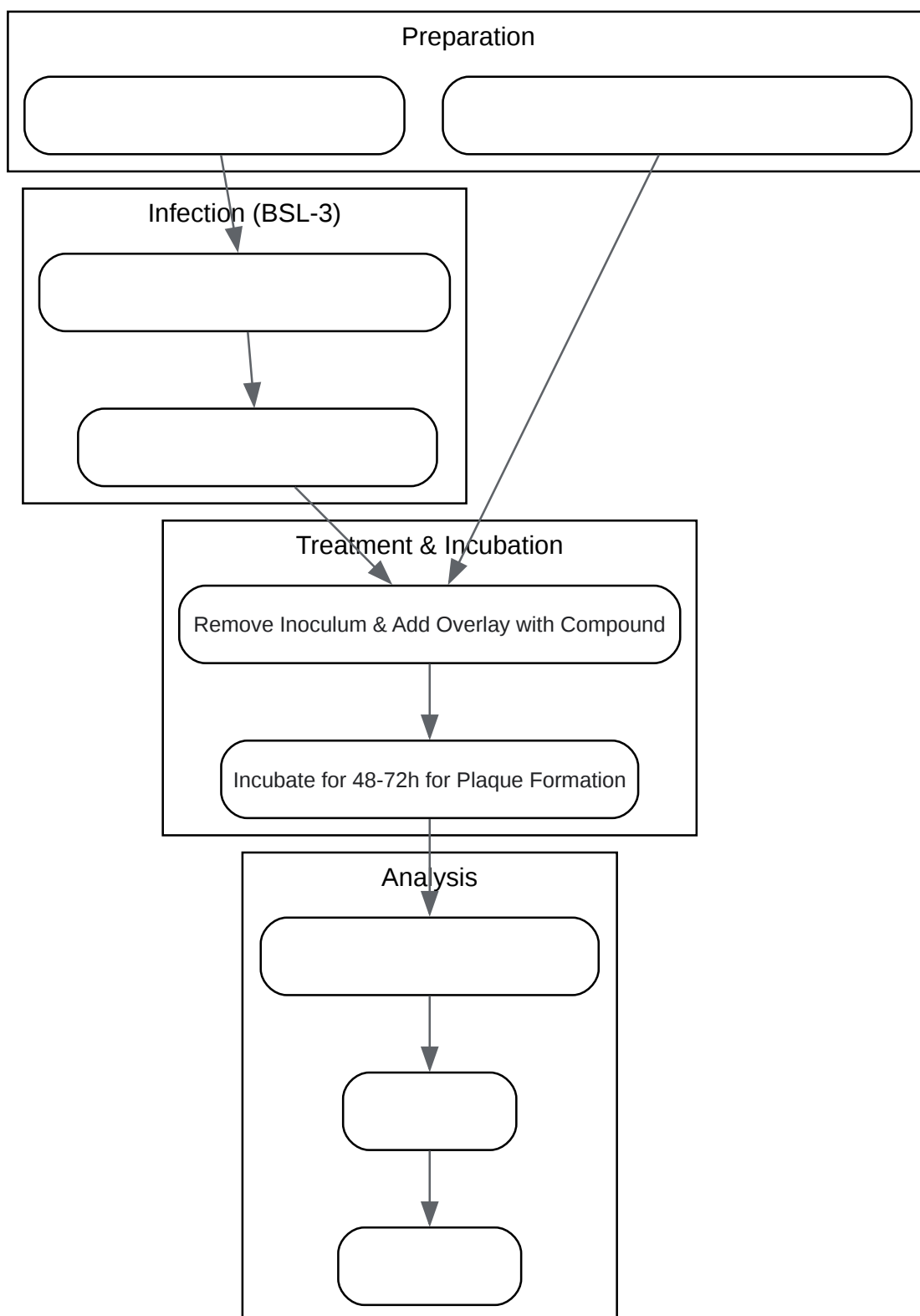
- Cells: Vero E6 cells (ATCC® CRL-1586™)
- Virus: SARS-CoV-2 isolate (e.g., USA-WA1/2020)
- Media:
 - Growth Medium: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
 - Infection Medium: DMEM with 2% FBS and 1% Penicillin-Streptomycin.
- Overlay Medium: Infection medium mixed with 1.2% Avicel or 0.6% Agarose.
- Test Compound: **FGA145** and other antiviral agents, prepared in desired concentrations.
- Staining Solution: 0.1% Crystal Violet in 20% ethanol.
- Fixative: 4% Paraformaldehyde (PFA) or 10% Formalin.
- Equipment: 24-well plates, biosafety cabinet (BSL-3), incubator (37°C, 5% CO₂), microscope.

Procedure:

- Cell Seeding: Seed Vero E6 cells in 24-well plates at a density that will result in a confluent monolayer on the day of infection (approximately 2×10^5 cells/well). Incubate overnight.
- Compound Dilution: Prepare serial dilutions of the test compounds in infection medium.
- Virus Infection:
 - In a BSL-3 facility, infect the confluent cell monolayers with a predetermined amount of SARS-CoV-2 (typically 50-100 plaque-forming units, PFU).
 - Incubate for 1-2 hours at 37°C to allow for viral adsorption.
- Treatment:
 - Remove the virus inoculum from the wells.

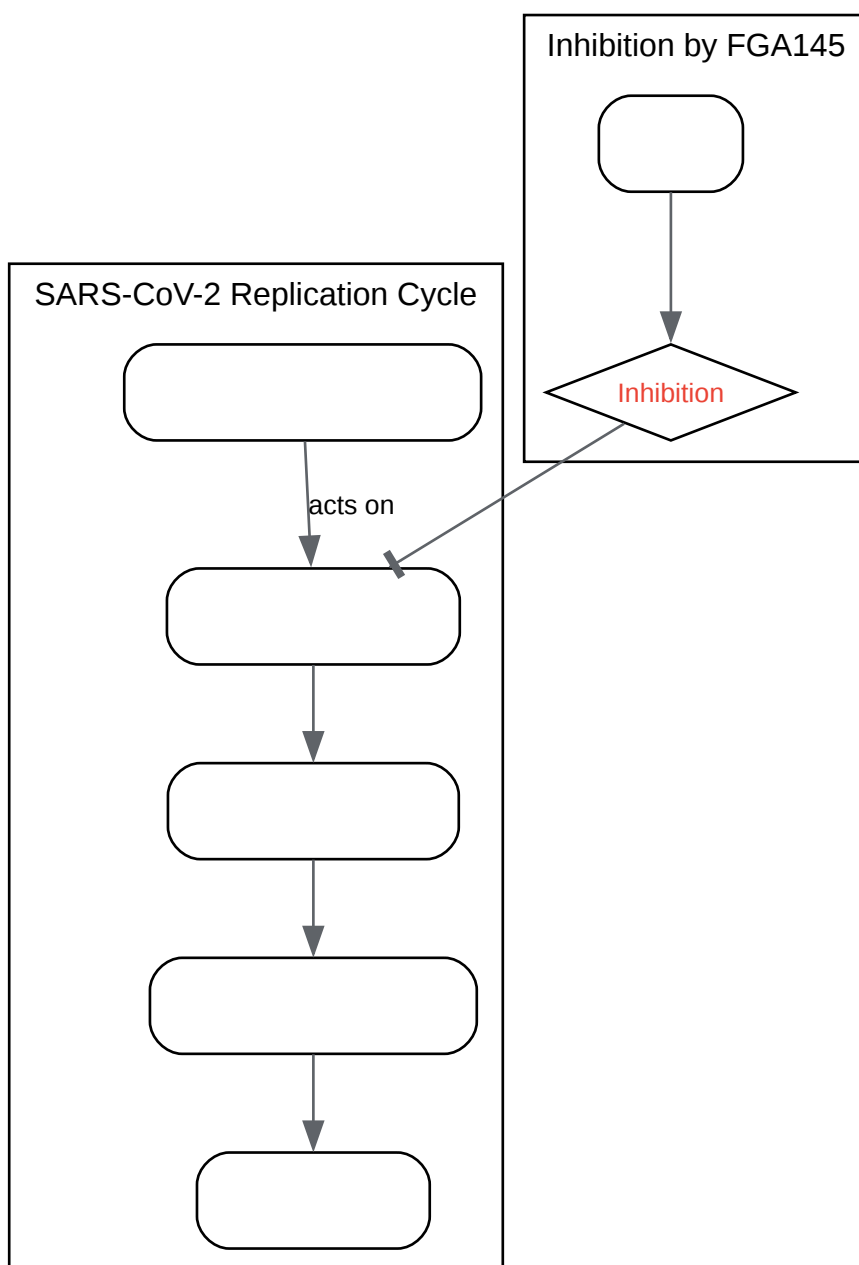
- Add the overlay medium containing the different concentrations of the test compounds to the respective wells. A "no-drug" control should be included.
- Incubation: Incubate the plates for 48-72 hours at 37°C with 5% CO₂ until visible plaques are formed in the control wells.
- Plaque Visualization:
 - Fix the cells with the fixative solution for at least 30 minutes.
 - Remove the overlay and the fixative.
 - Stain the cell monolayer with crystal violet solution for 15-30 minutes.
 - Gently wash the wells with water and allow them to dry.
- Data Analysis:
 - Count the number of plaques in each well.
 - Calculate the percentage of plaque reduction for each compound concentration relative to the "no-drug" control.
 - The EC₅₀ value is determined by plotting the percentage of plaque reduction against the compound concentration and fitting the data to a dose-response curve.

Visualizations



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Caption: Workflow of a Plaque Reduction Assay.



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Caption: Mechanism of Action of **FGA145**.

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